

ENMD-2076 Tartrate solubility issues and solutions

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1683880

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Technical Support Center: ENMD-2076 Tartrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **ENMD-2076 Tartrate**.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What is **ENMD-2076 Tartrate** and what are its primary targets?

ENMD-2076 Tartrate is an orally bioavailable, multi-targeted kinase inhibitor. Its primary targets include Aurora A, Flt3, KDR/VEGFR2, Flt4/VEGFR3, FGFR1, FGFR2, Src, and PDGFR α ^{[1][2]}^[3]. This multi-targeted approach allows it to inhibit pathways involved in cell proliferation and angiogenesis, making it a subject of interest in oncology research^{[4][5]}.

Q2: I'm having trouble dissolving **ENMD-2076 Tartrate**. What are the recommended solvents?

ENMD-2076 Tartrate is known to have low aqueous solubility^[6].

- Recommended for stock solutions: The recommended solvent for preparing high-concentration stock solutions is Dimethyl Sulfoxide (DMSO)^{[6][7]}. It is highly soluble in DMSO, with concentrations of up to 100 mg/mL reported^[6]. For optimal results, use fresh,

high-quality DMSO, as it can absorb moisture, which may reduce the solubility of the compound[6].

- Poorly soluble in: The compound is reported to be insoluble in water and ethanol[6].

Q3: My **ENMD-2076 Tartrate** is precipitating when I dilute my DMSO stock solution into an aqueous buffer for my in vitro assay. What can I do?

This is a common issue with compounds that are highly soluble in organic solvents but poorly soluble in aqueous solutions. Here are several troubleshooting steps:

- Lower the final DMSO concentration: Aim for the lowest possible final DMSO concentration in your assay medium (ideally $\leq 0.5\%$). However, even at low concentrations, precipitation can occur.
- pH Adjustment: The solubility of many kinase inhibitors is pH-dependent. While specific data for **ENMD-2076 Tartrate**'s pH-dependent solubility is not readily available, you can empirically test the solubility in buffers with different pH values. For weakly basic compounds, a lower pH can increase solubility.
- Use of Excipients: Consider the use of solubilizing agents or excipients in your aqueous buffer, such as:
 - Co-solvents: Small amounts of co-solvents like PEG400 or propylene glycol can help maintain solubility. An in vivo formulation uses a combination of PEG400, Tween80, and propylene glycol[6].
 - Surfactants: Non-ionic surfactants like Tween 80 or Pluronic F-68 can be used at low concentrations to improve wetting and prevent precipitation.
- Sonication: Gentle sonication of the final solution can sometimes help to redissolve small amounts of precipitate, but be cautious as this may not result in a stable solution over time.

Q4: I am planning an in vivo study. How should I formulate **ENMD-2076 Tartrate** for oral administration?

There are a couple of reported methods for oral administration:

- Suspension in Carboxymethylcellulose Sodium (CMC-Na): A common method for oral gavage of poorly soluble compounds is to prepare a homogeneous suspension. One protocol suggests preparing a suspension of ≥ 5 mg/mL in CMC-Na[6].
- Aqueous Solution: Interestingly, one study reports administering ENMD-2076 orally in water for in vivo pharmacodynamic studies[4]. This appears to contradict the reported insolubility in water. It is possible that for this specific application, a very fine, uniform suspension in water was sufficient, or that the tartrate salt form provides some minimal level of aqueous solubility that was adequate for their experimental needs. If you choose this method, it is crucial to ensure a consistent and homogenous suspension is administered to each animal.

Q5: How should I store **ENMD-2076 Tartrate** and its stock solutions?

- Powder: The solid compound should be stored at -20°C for long-term stability[8].
- Stock Solutions: Prepared stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store these aliquots at -80°C (stable for up to 1 year) or -20°C for shorter periods (stable for up to 1 month)[6].

Quantitative Solubility Data

Solvent	Solubility	Concentration (mM)	Notes
DMSO	100 mg/mL[6]	190.27[6]	Fresh, anhydrous DMSO is recommended as moisture can reduce solubility[6].
Water	Insoluble[6]	-	
Ethanol	Insoluble[6]	-	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

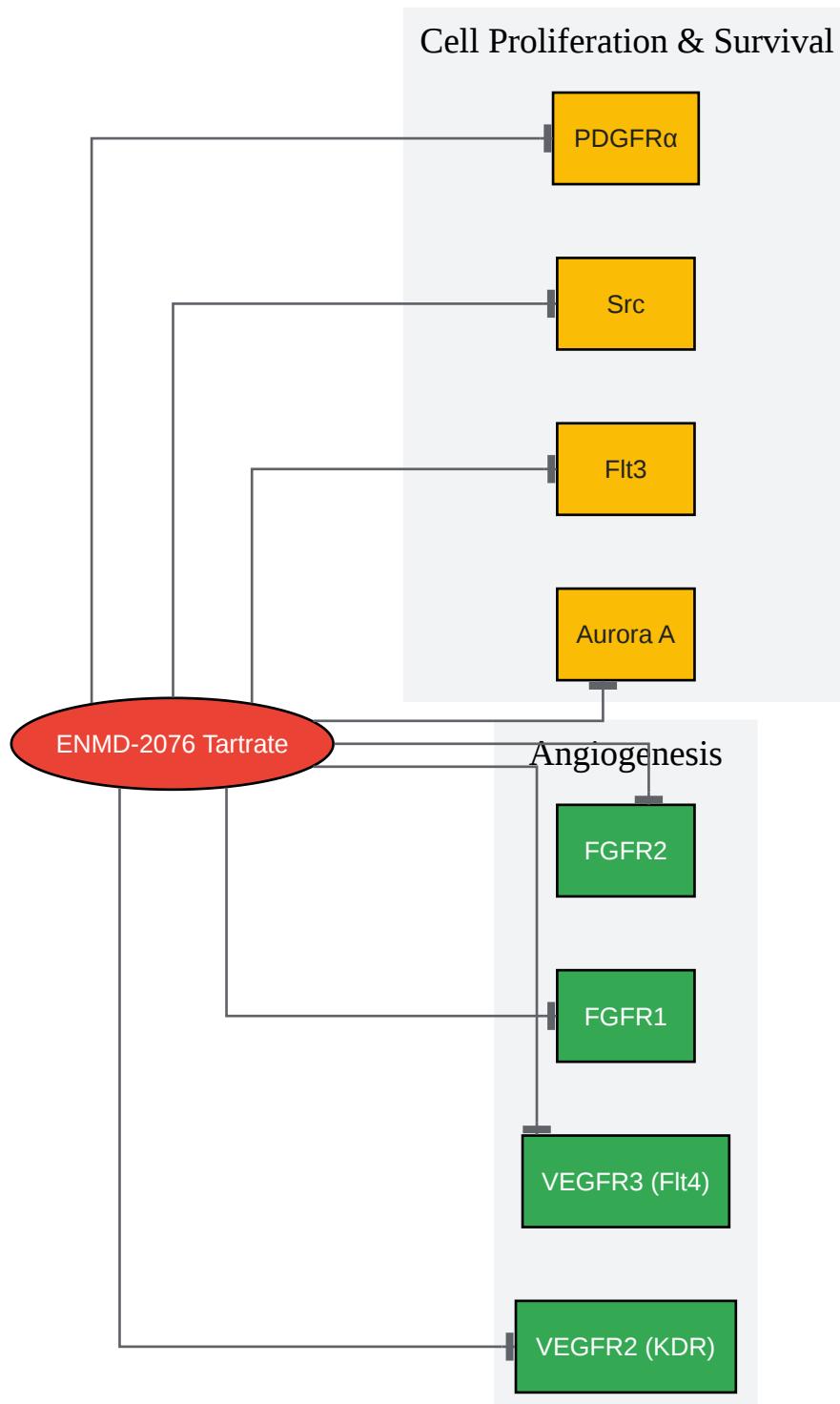
- Materials: **ENMD-2076 Tartrate** powder, anhydrous DMSO, sterile microcentrifuge tubes.

- Procedure: a. Weigh out the required amount of **ENMD-2076 Tartrate** powder. For 1 mL of a 100 mM solution (MW: 525.56 g/mol), you would need 52.56 mg. b. Add the appropriate volume of anhydrous DMSO to the powder. c. Vortex the solution until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary, but avoid excessive heat. d. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. e. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage[6].

Protocol 2: Preparation of an Oral Suspension in CMC-Na (5 mg/mL)

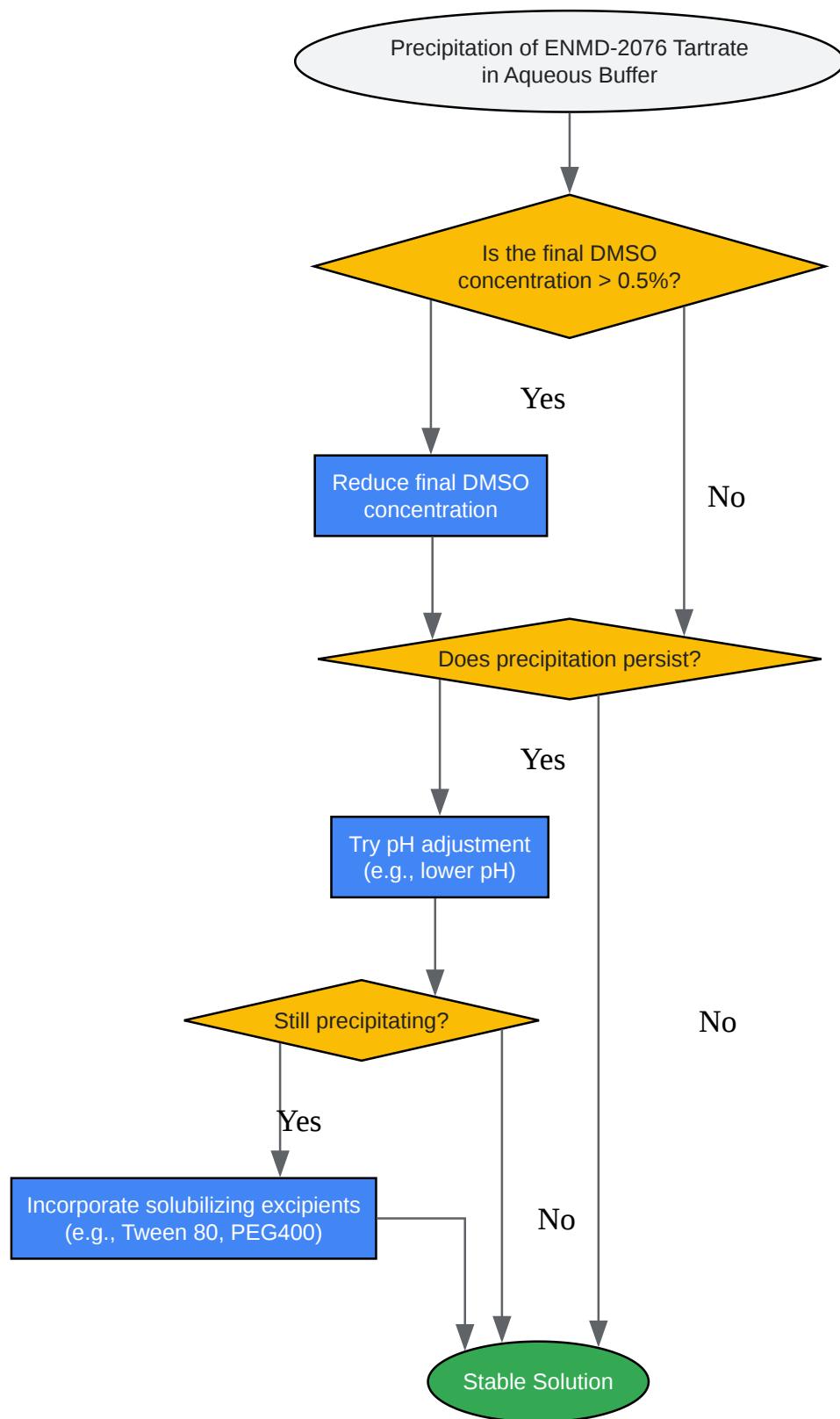
- Materials: **ENMD-2076 Tartrate** powder, Carboxymethylcellulose Sodium (CMC-Na), sterile water, homogenizer or sonicator.
- Procedure: a. Prepare the desired concentration of CMC-Na solution in sterile water (e.g., 0.5% w/v). b. Weigh out the required amount of **ENMD-2076 Tartrate** powder to achieve a final concentration of 5 mg/mL. c. Gradually add the **ENMD-2076 Tartrate** powder to the CMC-Na solution while vortexing or stirring continuously. d. Use a homogenizer or sonicator to ensure a uniform and fine suspension. e. Visually inspect the suspension for homogeneity before each administration.

Visualizations

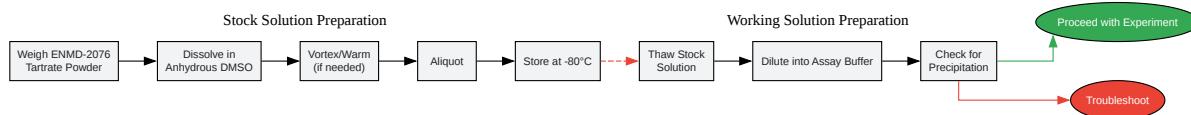


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Caption: **ENMD-2076 Tartrate** inhibits key kinases in proliferation and angiogenesis pathways.

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Caption: A step-by-step guide to troubleshooting **ENMD-2076 Tartrate** precipitation.



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Caption: A typical experimental workflow for preparing **ENMD-2076 Tartrate** solutions.

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